

Application Notes and Protocols: 3-Bromo-4-chlorobenzhydrazide in Agrochemical Research

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Compound of Interest

Compound Name: *3-Bromo-4-chlorobenzhydrazide*

Cat. No.: *B138022*

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Abstract

This technical guide provides a comprehensive overview of the potential applications of **3-Bromo-4-chlorobenzhydrazide** in the field of agrochemical research. While direct efficacy data for this specific molecule is emerging, its structural similarity to known bioactive benzhydrazide and diacylhydrazine derivatives suggests its potential as a lead compound for the development of novel insecticides, fungicides, and herbicides. This document outlines the synthesis of **3-Bromo-4-chlorobenzhydrazide**, discusses its potential mechanisms of action based on analogous compounds, and provides detailed, field-proven protocols for its evaluation as an agrochemical agent. These application notes are intended for researchers, scientists, and professionals in the field of drug development and crop protection.

Introduction: The Potential of Benzhydrazides in Agrochemicals

Benzhydrazide and its derivatives represent a significant class of compounds in the development of agrochemicals due to their diverse biological activities.^[1] Many derivatives have been synthesized and evaluated for their insecticidal, fungicidal, nematicidal, and herbicidal properties.^{[1][2]} The core benzhydrazide scaffold can be readily modified to optimize activity against specific targets, making it a versatile platform for lead discovery and optimization in agrochemical research.

3-Bromo-4-chlorobenzhydrazide (CAS No: 148993-18-4) is a halogenated benzhydrazide derivative.[3][4][5] Its chemical structure, featuring bromine and chlorine substitutions on the benzene ring, suggests the potential for significant biological activity. Halogenation is a common strategy in agrochemical design to enhance the efficacy and metabolic stability of a molecule. While this compound is commercially available as a research chemical and building block for protein degraders, its direct application in agrochemical screening is an area of active investigation.[4] This guide provides a framework for exploring its potential in this domain.

Table 1: Physicochemical Properties of **3-Bromo-4-chlorobenzhydrazide**

Property	Value	Reference
CAS Number	148993-18-4	[3]
Molecular Formula	C ₇ H ₆ BrCIN ₂ O	[3][4]
Molecular Weight	249.49 g/mol	[3][4]
Appearance	Solid	[3]
Synonyms	3-bromo-4-chlorobenzohydrazide; Benzoic acid, 3-bromo-4-chloro-, hydrazide	[3]

Synthesis of 3-Bromo-4-chlorobenzhydrazide

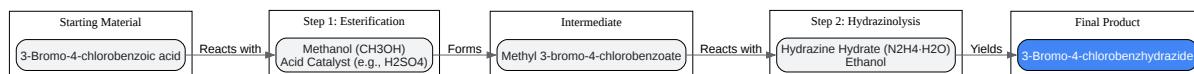
The synthesis of **3-Bromo-4-chlorobenzhydrazide** is typically achieved through a two-step process starting from 3-bromo-4-chlorobenzoic acid.

Step 1: Esterification of 3-Bromo-4-chlorobenzoic acid

The carboxylic acid is first converted to its methyl ester, methyl 3-bromo-4-chlorobenzoate. This is a standard esterification reaction, often carried out using methanol in the presence of an acid catalyst like sulfuric acid, or by reacting the acid with a methylating agent.

Step 2: Hydrazinolysis of the Methyl Ester

The resulting methyl ester is then reacted with hydrazine hydrate. In this nucleophilic acyl substitution reaction, the hydrazine displaces the methoxy group to form the desired **3-Bromo-4-chlorobenzhydrazide**. The reaction is typically carried out in a suitable solvent like ethanol.



3-Bromo-4-chlorobenzhydrazide
(Potential Ecdysone Agonist)

Ecdysone Receptor (EcR)
in Insect Larva

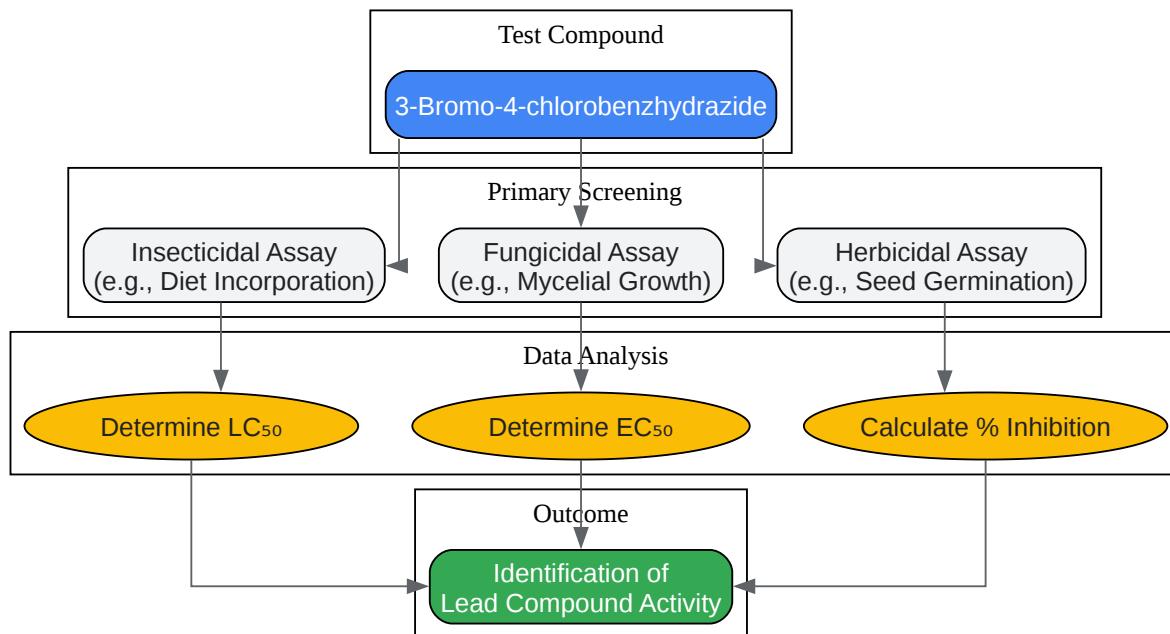
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Triggers

Premature and
Incomplete Molting

Leads to

Larval Death

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